

Technical Guide: Stability and Storage of N-Methylform-D1-amide

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Compound of Interest

Compound Name: *N-Methylform-D1-amide*

Cat. No.: *B1418710*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **N-Methylform-D1-amide** (CAS: 26103-38-8). The information presented is critical for ensuring the integrity of the compound in research and development settings, particularly when used as an internal standard or tracer in sensitive analytical applications. This document outlines the compound's physical and chemical properties, known degradation pathways, and detailed protocols for stability assessment.

Compound Overview and Properties

N-Methylform-D1-amide, an isotopically labeled form of N-Methylformamide (NMF), is a polar organic compound. The deuterium label on the formyl group makes it a valuable tool in pharmacokinetic studies and as an internal standard in mass spectrometry-based assays. While the isotopic label has a negligible effect on the compound's general chemical properties, it can influence the kinetics of degradation pathways involving the cleavage of the C-D bond.

The general properties of **N-Methylform-D1-amide** and its non-deuterated parent compound are summarized below.

Table 1: Physical and Chemical Properties

Property	N-Methylform-D1-amide	N-Methylformamide (for reference)
CAS Number	26103-38-8	123-39-7
Molecular Formula	C ₂ H ₄ DNO	C ₂ H ₅ NO
Molecular Weight	60.07 g/mol	59.07 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	182.5 °C at 760 mmHg	180-185 °C
Melting Point	Not available	-4.0 °C
Density	0.887 g/cm ³	1.011 g/cm ³
Flash Point	81.5 °C	111 °C
Solubility	Miscible in water	Miscible in water

Stability Profile and Degradation Pathways

N-Methylform-D1-amide is chemically stable under standard ambient conditions (room temperature). However, it is susceptible to degradation under specific stress conditions, including hydrolysis, elevated temperatures, and photolysis. The primary non-biological degradation pathway is hydrolysis.

Hydrolytic Stability

Amide bonds are susceptible to hydrolysis under both acidic and basic conditions. The reaction breaks the amide bond to yield methylamine and formic acid (or its deuterated analogue, formic-d1 acid, in this case). The rate of hydrolysis is highly dependent on pH and temperature.

- **Acid-Catalyzed Hydrolysis:** In the presence of acid, the carbonyl oxygen is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water.
- **Base-Catalyzed Hydrolysis:** Under basic conditions, a hydroxide ion directly attacks the carbonyl carbon, leading to the formation of a tetrahedral intermediate that subsequently breaks down.

While specific kinetic data for **N-Methylform-D1-amide** is not readily available in the literature, studies on the related compound formamide show that the hydrolysis reaction is well-characterized, with activation parameters determined for both acid and base-catalyzed reactions.[1]

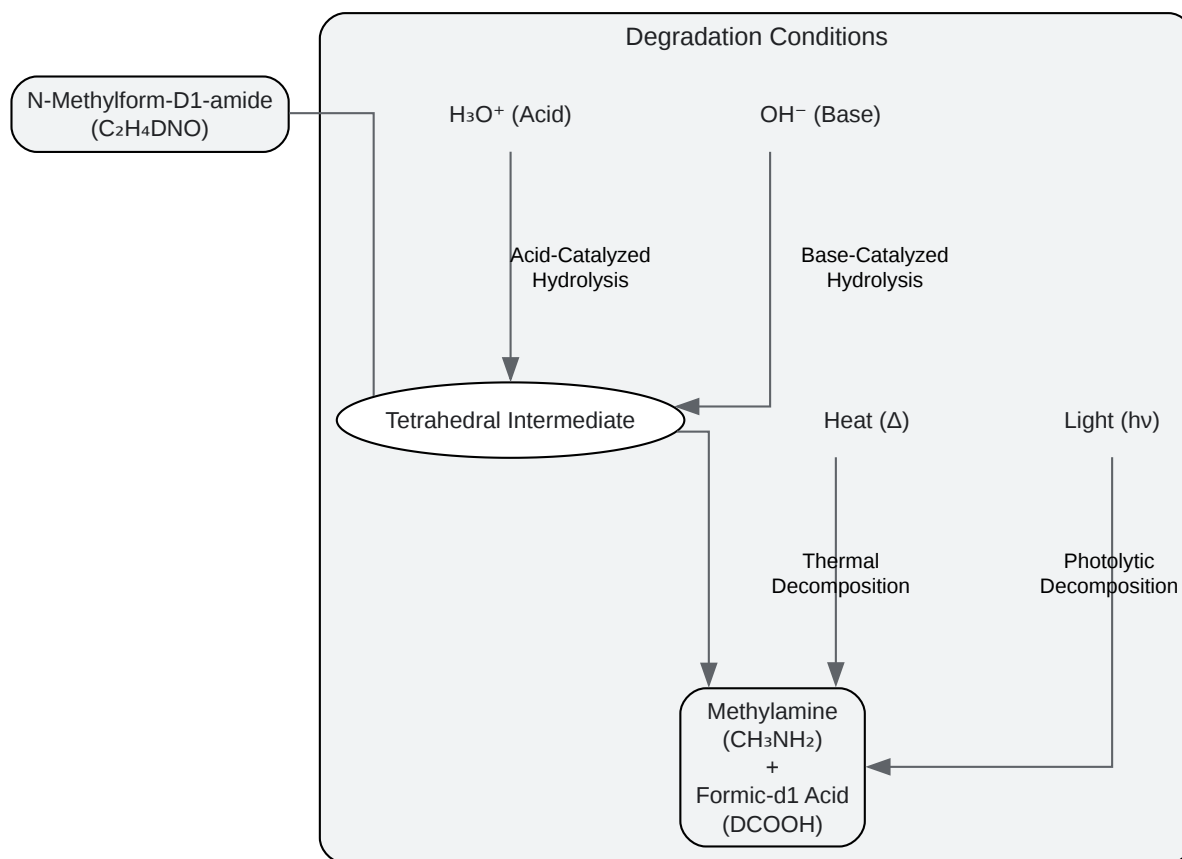
Thermal Stability

N-Methylformamide is known to be less thermally stable than its dimethylated counterpart, N,N-Dimethylformamide (DMF).[2] Decomposition can occur at elevated temperatures, and this instability is exacerbated by the presence of water.[2] Thermogravimetric analysis (TGA) has been used to evaluate the thermal stability of NMF, indicating that significant mass loss occurs at temperatures well above typical storage conditions but can be a concern during certain manufacturing or analytical processes (e.g., high-temperature gas chromatography inlets).[2]

Photostability

Although specific photostability studies on **N-Methylform-D1-amide** are not widely published, amides can be susceptible to degradation upon exposure to high-intensity light, particularly UV radiation. Photodegradation pathways can be complex, involving radical mechanisms. It is therefore prudent to protect the compound from light.

Diagram 1: Chemical Degradation Pathway of **N-Methylform-D1-amide**



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Caption: Primary chemical degradation pathway for **N-Methylform-D1-amide**.

Recommended Storage and Handling

To ensure the long-term stability and purity of **N-Methylform-D1-amide**, the following storage and handling procedures are recommended based on safety data sheets and product information from chemical suppliers.

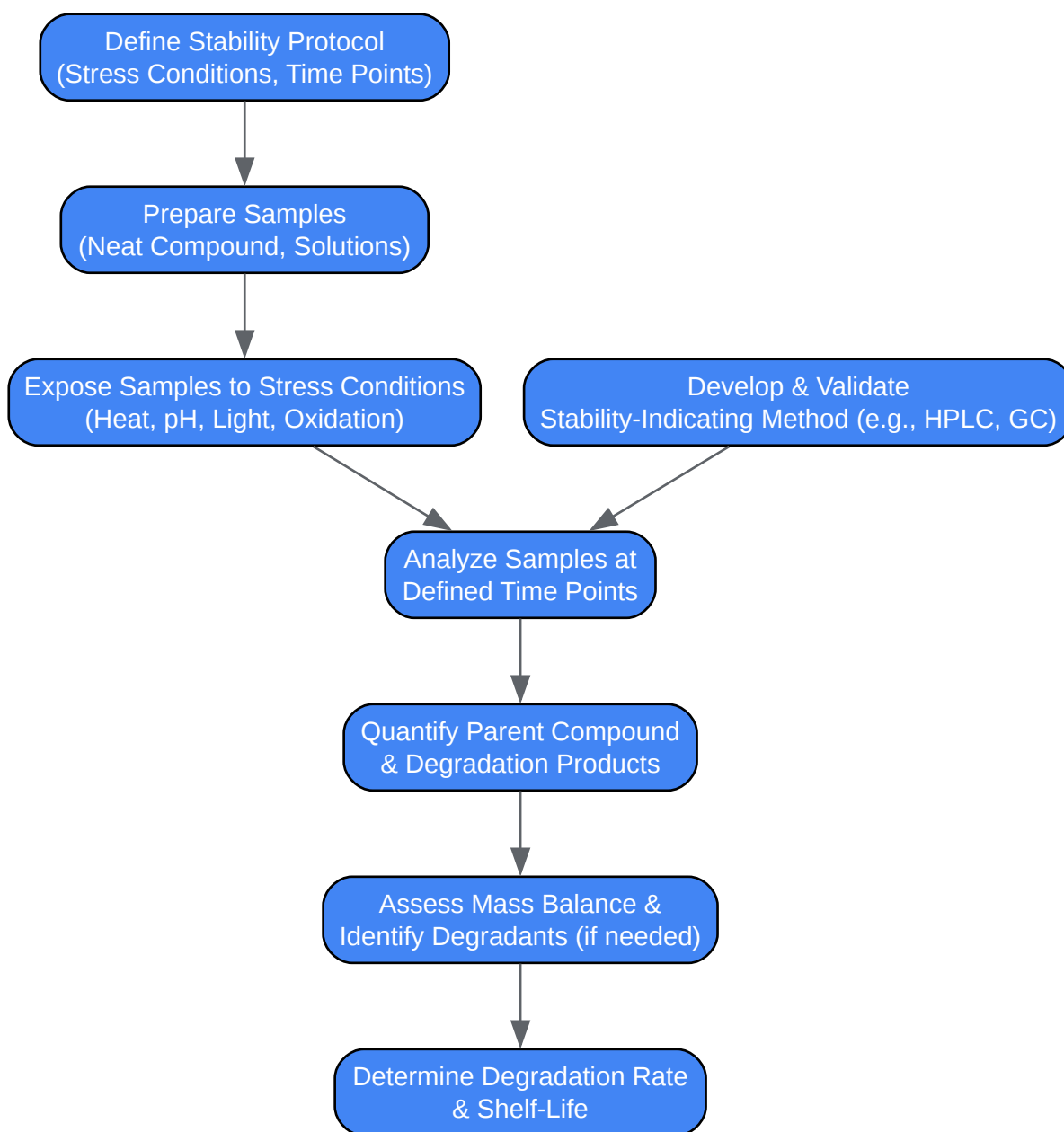
Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Rationale
Temperature	Room Temperature (15-25 °C)	Avoids potential thermal degradation at elevated temperatures and freezing at low temperatures.
Atmosphere	Store in a dry and well-ventilated place.	The compound is hygroscopic; moisture can promote hydrolysis.
Container	Keep container tightly closed.	Prevents absorption of atmospheric moisture and potential contamination.
Light Exposure	Protect from light.	Minimizes the risk of photolytic degradation.
Incompatibilities	Keep away from heat, sparks, open flames, and strong oxidizing agents.	Standard precaution for flammable organic compounds.
Shelf Life	~24 months (for NMF) when stored under recommended conditions.	Provides a general guideline for stability; re-analysis is recommended for long-term storage.

Experimental Protocols for Stability Assessment

A comprehensive stability assessment of **N-Methylform-D1-amide** involves subjecting the compound to stress conditions (forced degradation) and developing a stability-indicating analytical method to quantify the parent compound and separate it from any potential degradation products.

Diagram 2: General Workflow for a Stability Study



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Caption: A typical experimental workflow for assessing chemical stability.

Representative Forced Degradation Protocol

This protocol outlines typical conditions for inducing degradation to test the specificity of an analytical method. The goal is to achieve 5-20% degradation of the active substance.

- Preparation of Stock Solution: Prepare a stock solution of **N-Methylform-D1-amide** at a concentration of approximately 1 mg/mL in a suitable solvent (e.g., acetonitrile or water).
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
 - Incubate the mixture at 60 °C for 24-48 hours.
 - At designated time points, withdraw an aliquot, neutralize with an equivalent amount of 0.1 N NaOH, and dilute with the mobile phase for analysis.
- Base Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
 - Keep the mixture at room temperature for 8-12 hours.
 - At designated time points, withdraw an aliquot, neutralize with an equivalent amount of 0.1 N HCl, and dilute with the mobile phase for analysis.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide (H₂O₂).
 - Keep the mixture at room temperature for 24 hours, protected from light.
 - Dilute with the mobile phase for analysis.
- Thermal Degradation (Solid State):
 - Place a small amount of the neat compound in a vial.
 - Heat in an oven at 70 °C for 48 hours.
 - Dissolve a known quantity of the stressed solid in a suitable solvent for analysis.
- Photolytic Degradation:

- Expose the stock solution to a photostability chamber compliant with ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
- Analyze the exposed sample alongside a control sample protected from light.

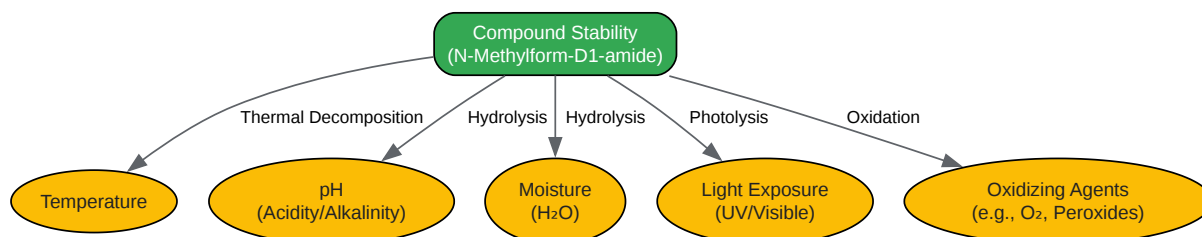
Representative Stability-Indicating Analytical Method (HPLC-UV)

The following is a representative High-Performance Liquid Chromatography (HPLC) method suitable for separating **N-Methylform-D1-amide** from its potential degradation products. This method would require validation according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

- Instrumentation: HPLC system with a UV or Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase:
 - A: 0.02 M Aqueous acetate buffer, pH 4.5
 - B: Acetonitrile
- Elution Mode: Isocratic, 90% A and 10% B.[\[3\]](#)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detector Wavelength: 210 nm.
- Injection Volume: 20 µL.
- Sample Preparation: Dilute the sample from the forced degradation study to an appropriate concentration (e.g., 10-100 µg/mL) using the mobile phase.

- Analysis: The method should demonstrate baseline separation between the main **N-Methylform-D1-amide** peak and any peaks generated during the forced degradation studies.

Diagram 3: Factors Influencing Stability



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Caption: Key environmental factors affecting the stability of **N-Methylform-D1-amide**.

Conclusion

N-Methylform-D1-amide is a stable compound when stored under the recommended conditions of room temperature, in a tightly sealed container, protected from moisture and light. The primary degradation pathway of concern is hydrolysis, which is accelerated by acidic or basic conditions and elevated temperatures. For critical applications, the purity of **N-Methylform-D1-amide** should be periodically verified using a validated stability-indicating analytical method, such as the representative HPLC protocol described herein. Adherence to these guidelines will ensure the integrity of the compound and the reliability of experimental results.

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